

Technical Guide: Density of Bis(2-ethylhexyl) 4-cyclohexene-1,2-dicarboxylate

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Compound of Interest

Compound Name: Bis(2-ethylhexyl) 4-cyclohexene-1,2-dicarboxylate

Cat. No.: B1268027

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Introduction

Bis(2-ethylhexyl) 4-cyclohexene-1,2-dicarboxylate (CAS No. 2915-49-3) is a complex organic molecule with the chemical formula $C_{24}H_{42}O_4$. Structurally, it is the diester of 4-cyclohexene-1,2-dicarboxylic acid and 2-ethylhexanol. This compound is primarily utilized as a plasticizer, a substance added to a material (usually a plastic or an elastomer) to improve its flexibility, workability, and distensibility. Understanding its physical properties, such as density, is crucial for its application in material science, for quality control, and in theoretical modeling of its behavior in various matrices. This guide provides an in-depth overview of the density of **Bis(2-ethylhexyl) 4-cyclohexene-1,2-dicarboxylate** and the experimental protocols for its determination.

Physical and Chemical Properties

The density of a substance is a fundamental physical property, defined as its mass per unit volume. For liquids, it is typically expressed in grams per cubic centimeter (g/cm^3) or kilograms per cubic meter (kg/m^3). The density of **Bis(2-ethylhexyl) 4-cyclohexene-1,2-dicarboxylate**, along with other key identifiers, is summarized in the table below.

Property	Value	Reference
CAS Number	2915-49-3	
Molecular Formula	C ₂₄ H ₄₂ O ₄	
Molecular Weight	394.59 g/mol	
Density	0.97 g/cm ³	
Physical State	Liquid	
Synonyms	4-Cyclohexene-1,2-dicarboxylic acid, di(2-ethylhexyl) ester	

Note: The density value is reported by a chemical supplier. Independent verification through the experimental methods described below is recommended for critical applications.

Experimental Protocols for Density Determination

The density of a liquid can be determined with high precision using several established methods. The choice of method may depend on the required accuracy, the sample volume available, and the equipment at hand. Two common and reliable methods are the pycnometer method and the oscillating U-tube method.

Pycnometer Method

The pycnometer method is a gravimetric method that provides high accuracy and is considered a primary technique for density determination.^[1] It relies on accurately determining the mass of a precisely known volume of the liquid.^[2]

Principle: A pycnometer is a glass flask with a precisely determined volume.^[2] By weighing the pycnometer empty, filled with a reference liquid of known density (e.g., deionized water), and then filled with the sample liquid, the density of the sample can be calculated.

Apparatus:

- Pycnometer (specific gravity bottle) with a ground-glass stopper containing a capillary tube.

- Analytical balance (with a readability of at least 0.1 mg).
- Thermostatic bath to maintain a constant temperature.
- Syringes and pipettes for liquid handling.
- Cleaning solvents (e.g., acetone, ethanol) and deionized water.

Procedure:

- Cleaning and Drying: Thoroughly clean the pycnometer and its stopper with appropriate solvents and then with deionized water. Dry the pycnometer completely in an oven and allow it to cool to ambient temperature in a desiccator.
- Mass of Empty Pycnometer (m_0): Carefully weigh the clean, dry, and empty pycnometer with its stopper on the analytical balance. Record this mass.
- Calibration with Reference Liquid (Water):
 - Fill the pycnometer with deionized water, ensuring no air bubbles are trapped.
 - Insert the stopper, allowing excess water to exit through the capillary.
 - Place the filled pycnometer in a thermostatic bath set to a specific temperature (e.g., 20 °C or 25 °C) and allow it to equilibrate.
 - Once equilibrated, carefully dry the exterior of the pycnometer and weigh it. Record the mass of the pycnometer filled with water (m_1).
- Density Determination of the Sample Liquid:
 - Empty and dry the pycnometer as in step 1.
 - Fill the pycnometer with the sample liquid, **Bis(2-ethylhexyl) 4-cyclohexene-1,2-dicarboxylate**, following the same procedure as for water.
 - Equilibrate the filled pycnometer in the thermostatic bath at the same temperature used for the water calibration.

- Dry the exterior and weigh the pycnometer filled with the sample liquid. Record this mass (m_2).

Calculations:

- Volume of the Pycnometer (V):
 - Mass of water (m_{water}) = $m_1 - m_0$
 - Density of water (ρ_{water}) at the measurement temperature should be obtained from standard tables.
 - Volume of the pycnometer (V) = $m_{\text{water}} / \rho_{\text{water}}$
- Density of the Sample Liquid (ρ_{sample}):
 - Mass of the sample (m_{sample}) = $m_2 - m_0$
 - Density of the sample (ρ_{sample}) = m_{sample} / V

Oscillating U-tube Method

Modern digital density meters predominantly use the oscillating U-tube principle.[3][4] This method is fast, requires a small sample volume, and provides high precision.

Principle: A U-shaped borosilicate glass tube is electronically excited to oscillate at its natural frequency.[3] This frequency is dependent on the total mass of the tube and its contents. When the tube is filled with a sample, the oscillation frequency changes. The density of the sample is directly related to the period of oscillation.[3]

Apparatus:

- Digital density meter with an oscillating U-tube.
- Syringe for sample injection.
- Waste container.
- Cleaning solvents and deionized water.

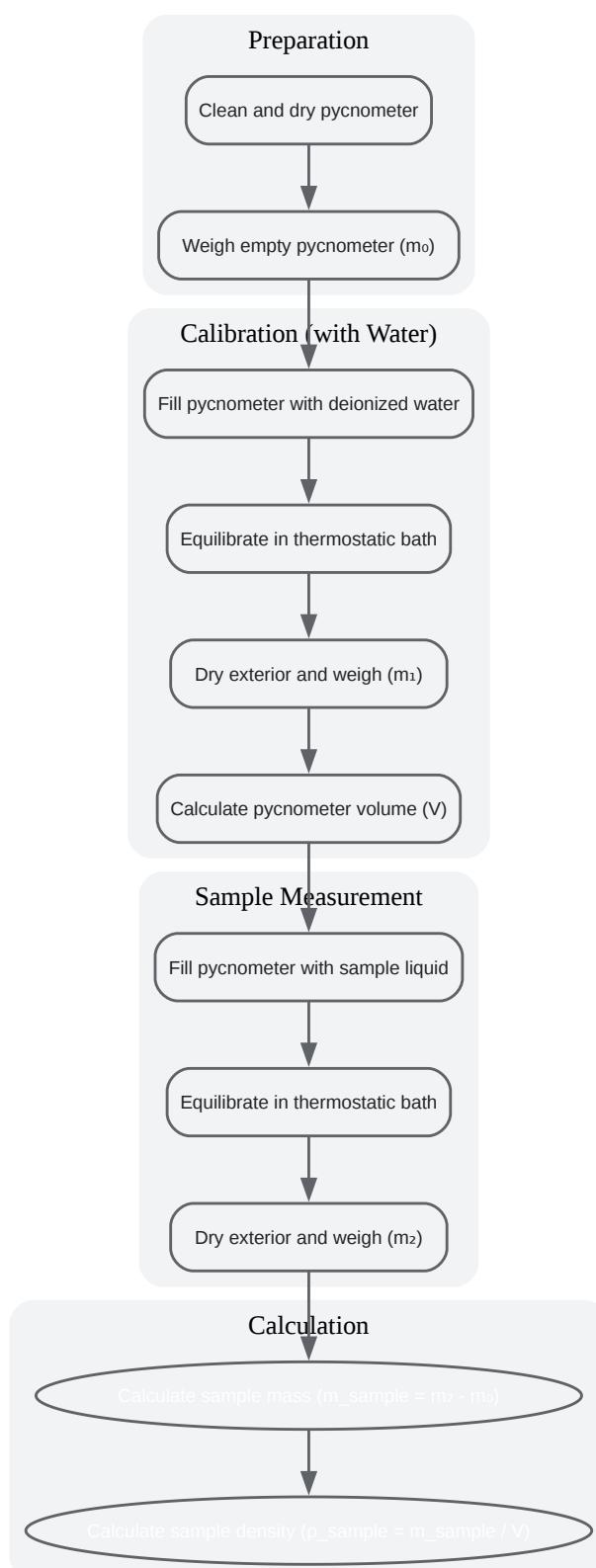
Procedure:

- Calibration: Before measurement, the instrument is calibrated using at least two standards of known density, typically dry air and deionized water. The instrument's software uses these reference points to determine the constants for the density calculation.
- Sample Injection: A small volume of the sample, **Bis(2-ethylhexyl) 4-cyclohexene-1,2-dicarboxylate**, is injected into the U-tube using a syringe. Care must be taken to avoid the introduction of air bubbles, which would lead to inaccurate results.
- Measurement: The instrument automatically oscillates the U-tube and measures the period of oscillation. An integrated Peltier thermostat maintains the sample at a precise, user-defined temperature.
- Data Readout: The density of the sample is calculated by the instrument's microprocessor and displayed directly on the screen.

Calculations: The relationship between the oscillation period (T) and the density (ρ) of the sample is given by the formula: $\rho = A * T^2 - B$ Where A and B are instrument-specific constants determined during calibration.

Mandatory Visualization

The following diagram illustrates the experimental workflow for determining the density of a liquid using the pycnometer method.

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